

# An In-depth Technical Guide on the Safety of Propargyl-PEG6-alcohol

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## Compound of Interest

Compound Name: *Propargyl-PEG6-alcohol*

Cat. No.: *B610264*

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Disclaimer: A comprehensive Safety Data Sheet (SDS) specifically for **Propargyl-PEG6-alcohol** (CAS No. 1036204-60-0) is not readily available in the public domain. This guide summarizes the limited safety and property information available from chemical suppliers. For a comprehensive understanding of the potential hazards, this document also provides detailed safety information for the related, but structurally different, compound Propargyl Alcohol. The addition of a Polyethylene Glycol (PEG) chain is expected to significantly alter the physical, chemical, and toxicological properties of the molecule, generally leading to reduced volatility and toxicity. Therefore, the data for Propargyl Alcohol should be considered as a reference for the reactive propargyl group and not as a direct substitute for the safety profile of **Propargyl-PEG6-alcohol**.

## Propargyl-PEG6-alcohol: Available Information

**Propargyl-PEG6-alcohol** is a chemical compound that incorporates a reactive alkyne group (propargyl) and a hydrophilic hexaethylene glycol (PEG6) spacer, terminating in a primary alcohol. It is commonly used as a linker in bioconjugation and drug development, particularly in "click chemistry" reactions.<sup>[1][2][3]</sup>

The following table summarizes the available physical and chemical properties of **Propargyl-PEG6-alcohol**.

Property	Value	Source
CAS Number	1036204-60-0	[1][2]
Molecular Formula	C13H24O6	[1][2]
Molecular Weight	276.3 g/mol	[1]
Purity	>98%	[1]
Appearance	Solid or liquid	[4]
Solubility	Soluble in DMSO, DCM, DMF	[1]
Storage Conditions	-20°C, Sealed in dry	[1][4]

Very limited safety information is publicly available for **Propargyl-PEG6-alcohol**. A product with a similar name and structure (CAS No. 944560-99-0, Formula C15H28O7) provides the following GHS hazard information.[4] It should be noted that this is not for the exact same molecule.

Hazard Class	Pictogram	Signal Word	Hazard Statements	Precautionary Statements
Skin Irritation	GHS07	Warning	H315: Causes skin irritation.	P264, P280, P302+P352, P332+P313, P362+P364
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation.	P264, P280, P305+P351+P338, P337+P313

## Reference Safety Data for Propargyl Alcohol

Crucial Note: The following data is for Propargyl Alcohol (CAS No. 107-19-7). This molecule is significantly smaller, more volatile, and more toxic than **Propargyl-PEG6-alcohol**. This information is provided for reference only, due to the presence of the same reactive functional group.

Propargyl alcohol is a highly flammable, toxic, and corrosive liquid.<sup>[5][6][7][8][9]</sup> It can be absorbed through the skin and is irritating to the eyes, skin, and respiratory tract.<sup>[6][9]</sup>

Property	Value	Source
CAS Number	107-19-7	<sup>[5]</sup>
Molecular Formula	C3H4O	<sup>[10]</sup>
Molecular Weight	56.06 g/mol	<sup>[10]</sup>
Appearance	Colorless liquid	<sup>[6]</sup>
Odor	Mild, geranium-like	<sup>[11]</sup>
Boiling Point	114-115 °C	<sup>[10]</sup>
Melting Point	-53 °C	<sup>[10]</sup>
Flash Point	33 °C	<sup>[6]</sup>
Vapor Pressure	10 mbar @ 20 °C	<sup>[10]</sup>
Specific Gravity	0.949	<sup>[10]</sup>
Solubility	Miscible with water	<sup>[10][11]</sup>

Type of Toxicity	Value	Species	Source
LD50 Oral	56.4 mg/kg	Rat	<sup>[5][11]</sup>
LD50 Dermal	88 mg/kg	Rabbit	<sup>[5]</sup>
LC50 Inhalation	2 mg/L for 2 hours	Rat	<sup>[5]</sup>
LC50 Inhalation	850 ppm for 2 hours	Rat	<sup>[12]</sup>

Organization	Limit	Notes
NIOSH	1 ppm (TWA)	<sup>[8]</sup>
ACGIH	1 ppm (TWA)	<sup>[8]</sup>

## Experimental Protocols and Handling

No specific experimental protocols for **Propargyl-PEG6-alcohol** were found. The following is a generalized experimental protocol for handling potentially hazardous chemical linkers in a research setting, based on the precautionary measures for propargyl alcohol.

Objective: To safely handle and use **Propargyl-PEG6-alcohol** in a laboratory experiment.

Materials:

- **Propargyl-PEG6-alcohol**
- Appropriate solvents (e.g., DMSO, DMF)
- Personal Protective Equipment (PPE):
  - Chemical-resistant gloves (e.g., nitrile)
  - Safety goggles or face shield
  - Lab coat
- Chemical fume hood
- Spill kit with absorbent material
- Waste disposal container

Procedure:

- Preparation:
  - Read and understand all available safety information before starting.
  - Ensure a chemical fume hood is operational.
  - Have a spill kit and emergency contact information readily available.
  - Don appropriate PPE.[\[7\]](#)

- Handling:
  - Conduct all manipulations of **Propargyl-PEG6-alcohol**, including weighing and dissolution, inside a chemical fume hood to avoid inhalation of any potential vapors or aerosols.[\[5\]](#)
  - Avoid contact with skin and eyes.[\[7\]](#) In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[\[11\]](#)
  - Use non-sparking tools and avoid sources of ignition, as the related propargyl alcohol is flammable.[\[5\]](#)
- Storage:
  - Store **Propargyl-PEG6-alcohol** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[5\]](#) Recommended storage is at -20°C.[\[1\]](#)
- Waste Disposal:
  - Dispose of unused material and contaminated waste in a designated hazardous waste container, following institutional and local regulations.[\[5\]](#)
- Emergency Procedures:
  - Spill: In case of a small spill, absorb the material with an inert absorbent, and place it in a sealed container for disposal.[\[6\]](#) Evacuate the area for larger spills.
  - Fire: Use dry chemical, CO<sub>2</sub>, or alcohol-resistant foam to extinguish fires.[\[8\]](#)

## Visualizations

Propargyl Alcohol

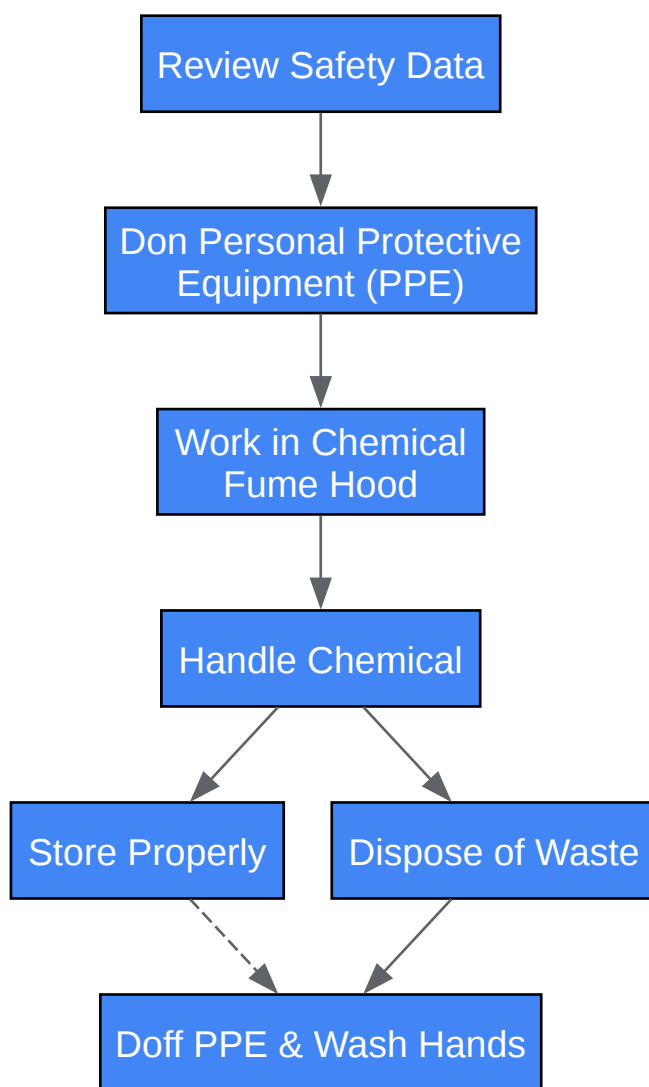


Propargyl-PEG6-alcohol



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Caption: Structural difference between Propargyl Alcohol and **Propargyl-PEG6-alcohol**.



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Caption: A generalized workflow for the safe handling of hazardous chemicals.

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